

An In-Depth Technical Guide to Isoamyl Salicylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamyl salicylate*

Cat. No.: *B1672214*

[Get Quote](#)

This technical guide provides a comprehensive overview of **isoamyl salicylate**, a benzoate ester widely utilized in the fragrance, cosmetic, and food industries. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical identity, properties, synthesis, and applications.

Chemical Identity: IUPAC Name and Synonyms

The nomenclature of a chemical compound is critical for unambiguous identification in research and industry. **Isoamyl salicylate** is known by several names, with its systematic IUPAC name being 3-methylbutyl 2-hydroxybenzoate.^{[1][2]} A comprehensive list of its synonyms is provided in Table 1.

Table 1: Synonyms and Identifiers for **Isoamyl Salicylate**

| Type | Identifier | Source |
|---|---------------------------------|---|
| IUPAC Name | 3-methylbutyl 2-hydroxybenzoate | [1] [2] |
| CAS Number | 87-20-7 | [3] [4] |
| Synonyms | Isopentyl salicylate | [1] [3] [5] |
| 3-Methylbutyl salicylate | | [1] [6] [7] |
| Benzoic acid, 2-hydroxy-, 3-methylbutyl ester | | [1] [6] [8] |
| Salicylic acid, isopentyl ester | | [1] [6] [8] |
| Isoamyl o-hydroxybenzoate | | [1] [6] [8] |
| Isopentyl 2-hydroxybenzoate | | [3] [4] [5] [6] [9] |
| FEMA No. 2084 | | [1] [4] |
| Orchidee | | [1] [2] [8] |
| Sanfoin | | [1] [2] [8] |
| NSC-7952 | | [1] [2] [6] [8] |

Physicochemical Properties

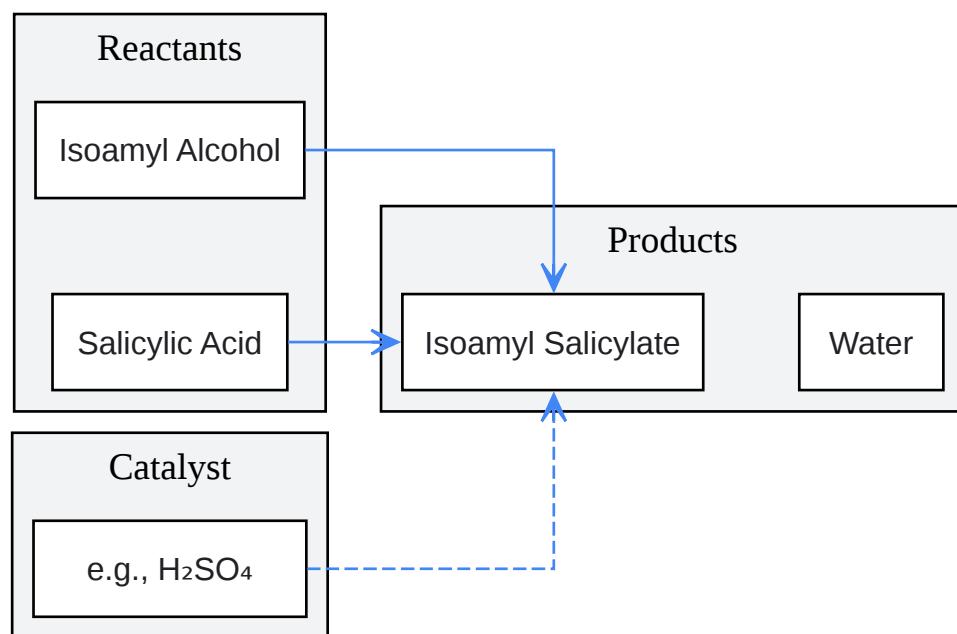
A summary of the key physicochemical properties of **isoamyl salicylate** is presented in Table 2. This data is essential for its handling, formulation, and application in various experimental and industrial settings.

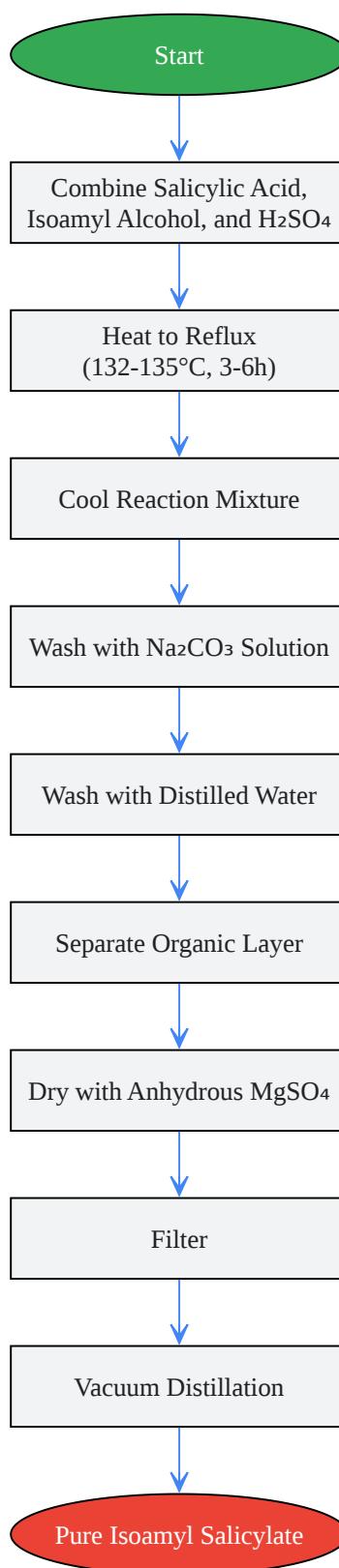
Table 2: Physicochemical Properties of **Isoamyl Salicylate**

| Property | Value | Unit | Source(s) |
|-------------------|---|-------------------|--------------|
| Molecular Formula | C ₁₂ H ₁₆ O ₃ | | [1][3][4][6] |
| Molecular Weight | 208.25 | g/mol | [1][3] |
| Appearance | Clear to pale yellow liquid | | [3][6] |
| Boiling Point | 277-278 | °C | [10] |
| Density | 1.05 | g/mL at 25°C | [10] |
| Refractive Index | 1.507 | n _{20/D} | [10] |
| Solubility | Soluble in organic solvents (e.g., ethanol, ether); limited solubility in water | | [6] |

Synthesis of Isoamyl Salicylate

Isoamyl salicylate is synthesized via the esterification of salicylic acid with isoamyl alcohol.[\[3\]](#) [\[6\]](#) This reaction is typically catalyzed by a strong acid. The overall reaction is depicted below:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoamyl salicylate | C12H16O3 | CID 6874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isoamyl salicylate (CAS 87-20-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. Isoamyl Salicylate | Isoamyl Salicylate Information & Details - Elchemistry [elchemistry.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Isoamyl Salicylate | 87-20-7 | TCI AMERICA [tcichemicals.com]
- 6. CAS 87-20-7: Isoamyl salicylate | CymitQuimica [cymitquimica.com]
- 7. Isoamyl salicylate | The Fragrance Conservatory [fragranceconservatory.com]
- 8. Isoamyl salicylate [webbook.nist.gov]
- 9. scbt.com [scbt.com]
- 10. ISOAMYL SALICYLATE | 34377-38-3 [chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Isoamyl Salicylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1672214#isoamyl-salicylate-iupac-name-and-synonyms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com